

# Technical Guide: 4-(Hydroxymethyl)benzoic Acid

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## Compound of Interest

Compound Name: 4-(Hydroxymethyl)benzoic acid

Cat. No.: B556544

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Authored for: Researchers, Scientists, and Drug Development Professionals

## Abstract

This technical guide provides a comprehensive overview of **4-(Hydroxymethyl)benzoic acid** (HMBA), a bifunctional aromatic compound of significant interest in medicinal chemistry and materials science. This document details its fundamental chemical and physical properties, provides an exemplary synthesis protocol, and outlines its key applications, with a particular focus on its role as a versatile intermediate in the development of active pharmaceutical ingredients (APIs). All quantitative data is presented for clear and efficient reference.

## Core Chemical and Physical Properties

**4-(Hydroxymethyl)benzoic acid** is a white crystalline solid characterized by the presence of both a carboxylic acid and a hydroxymethyl group attached to a benzene ring at the para position.<sup>[1]</sup> This dual functionality makes it a valuable building block in organic synthesis.<sup>[1][2]</sup>

## Quantitative Data Summary

The key physicochemical properties of **4-(Hydroxymethyl)benzoic acid** are summarized in the table below for easy reference.

Property	Value	Reference(s)
Molecular Weight	152.15 g/mol	[3][4]
Molecular Formula	C <sub>8</sub> H <sub>8</sub> O <sub>3</sub>	[1][5][4]
Exact Mass	152.047344 Da	[5]
CAS Number	3006-96-0	[5][3]
Appearance	White to off-white crystalline powder	[1]
Melting Point	182-185 °C (lit.)	[3]
Boiling Point (est.)	347.4 °C at 760 mmHg	[4][6]
Solubility	Soluble in water and ethanol	
LogP (o/w)	0.71 - 0.93	[4]
IUPAC Name	4-(hydroxymethyl)benzoic acid	[5]

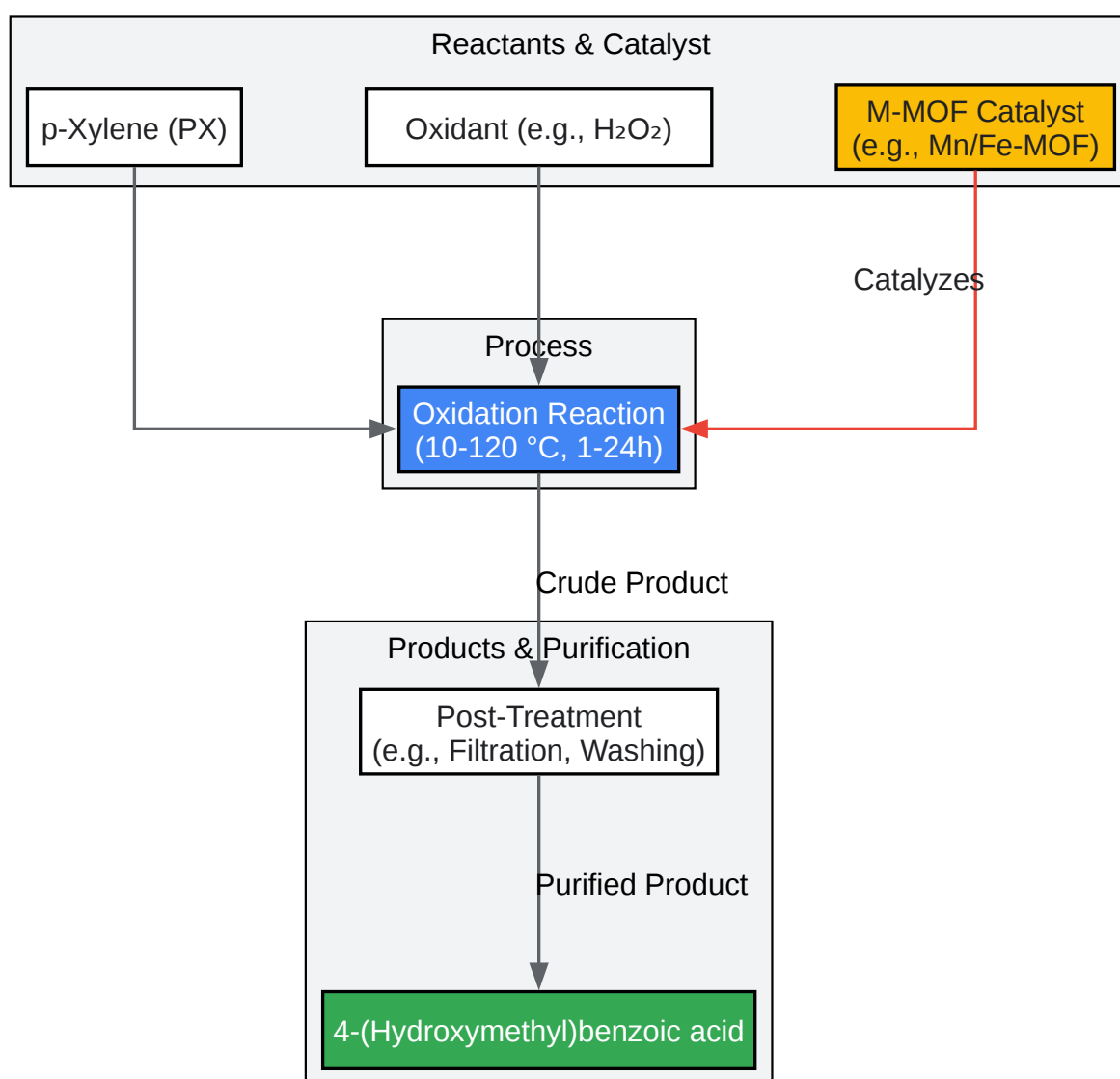
## Applications in Research and Development

The unique structure of **4-(Hydroxymethyl)benzoic acid** makes it a crucial intermediate in several high-value applications.

- **Pharmaceutical Development:** HMBA is a key starting material and intermediate in the synthesis of various pharmaceuticals.[1][2] Notably, it is used in the synthesis of Eprosartan, an angiotensin II receptor antagonist prescribed for hypertension.[3] Its ability to undergo reactions like esterification and amidation allows for its incorporation into more complex drug molecules, potentially enhancing efficacy and stability.[2]
- **Polymer Chemistry:** The compound is utilized in the creation of specialty polymers and resins. Its incorporation into polymer chains can improve thermal and mechanical properties, which is beneficial for advanced coatings and adhesives.[2]
- **Biotechnology and Biochemical Assays:** In a laboratory setting, it serves as a reagent in various biochemical studies and enzyme assays, contributing to diagnostics and enzyme engineering.[2]

## Synthesis Pathway and Experimental Protocol

**4-(Hydroxymethyl)benzoic acid** can be synthesized through several routes. A modern and efficient method involves the direct, one-step selective oxidation of p-xylene, which offers advantages such as mild reaction conditions and higher yields compared to traditional methods.<sup>[7]</sup>



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Caption: Synthesis workflow for **4-(Hydroxymethyl)benzoic acid** from p-xylene.

## Exemplary Experimental Protocol: Synthesis from p-Xylene

The following protocol is a representative example based on modern synthesis methods for illustrative purposes.<sup>[7]</sup> Researchers should adapt this protocol based on specific laboratory conditions and safety standards.

- **Catalyst Preparation:** A metal-organic framework (M-MOF) catalyst, such as an Mn/Fe-MOF, is prepared or obtained.
- **Reaction Setup:** In a suitable reaction vessel, charge p-xylene (PX) as the raw material and an appropriate organic solvent (e.g., acetic acid). The volume ratio of PX to solvent can range from 1:5 to 1:30.
- **Addition of Catalyst:** Add the M-MOF catalyst to the mixture. The mass ratio of PX to the catalyst is typically in the range of 1:1.5 to 1:3.
- **Oxidation:** Introduce an oxidizing agent (e.g., hydrogen peroxide or oxygen) into the reaction mixture.
- **Reaction Conditions:** Heat the mixture to a temperature between 10°C and 120°C. Maintain the reaction for a period of 1 to 24 hours, with progress monitored by techniques such as TLC or GC.
- **Post-Treatment:** After the reaction is complete, cool the mixture to room temperature.
- **Product Isolation:** Separate the solid product from the reaction mixture by filtration.
- **Purification:** Wash the collected solid with the solvent to remove unreacted starting materials and by-products. The product can be further purified by recrystallization to obtain high-purity **4-(Hydroxymethyl)benzoic acid**.

## Safety and Handling

**4-(Hydroxymethyl)benzoic acid** is classified as an irritant. GHS hazard statements indicate that it causes skin irritation (H315), serious eye irritation (H319), and may cause respiratory irritation (H335).

- Personal Protective Equipment (PPE): Always use appropriate PPE, including safety goggles, gloves, and a lab coat. When handling the powder, use a dust mask or work in a well-ventilated fume hood.
- Storage: Store in a cool, dry place away from incompatible materials. Recommended storage temperatures are often between 2-8°C.[6]
- Disposal: Dispose of the chemical in accordance with local, state, and federal regulations.

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